

Application Note: Preparation of Methyl 1-aminocyclopropanecarboxylate Stock Solutions

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Compound of Interest

Compound Name: Methyl 1-aminocyclopropanecarboxylate

Cat. No.: B1349330

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methyl 1-aminocyclopropanecarboxylate, often available as its hydrochloride salt, is an alanine derivative used in various biochemical and pharmaceutical research applications.^[1] As a derivative of 1-aminocyclopropane-1-carboxylic acid (ACC), it serves as a valuable building block in synthetic chemistry and drug discovery. Accurate and consistent experimental results depend on the proper preparation, storage, and handling of stock solutions. This document provides detailed protocols for the preparation of stock solutions of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride, ensuring solution integrity and reproducibility in downstream applications.

Chemical and Physical Properties

Methyl 1-aminocyclopropanecarboxylate is typically supplied as a hydrochloride salt, which is a white to off-white crystalline powder.^{[2][3]} Its solubility in polar solvents makes it suitable for a variety of experimental buffers and media.^{[2][3]} Key quantitative data are summarized below for easy reference.

Property	Value	References
Synonyms	1-Aminocyclopropane-1-carboxylic Acid Methyl Ester Hydrochloride, ACC Methyl Ester Hydrochloride	[2][4]
CAS Number	72784-42-0	[4][5]
Molecular Formula	C ₅ H ₉ NO ₂ · HCl	[5]
Molecular Weight	151.59 g/mol	[2][5][6]
Appearance	White to almost white crystalline powder	[2][3]
Solubility	Soluble in water and methanol	[2][3]
Storage Temperature	2-8°C or -20°C	[2][6][7]

Safety Precautions

Handle **Methyl 1-aminocyclopropanecarboxylate** hydrochloride with care in a well-ventilated area or fume hood. The compound is known to cause skin and serious eye irritation, and may cause respiratory irritation.[5] Adherence to standard laboratory safety protocols is mandatory.

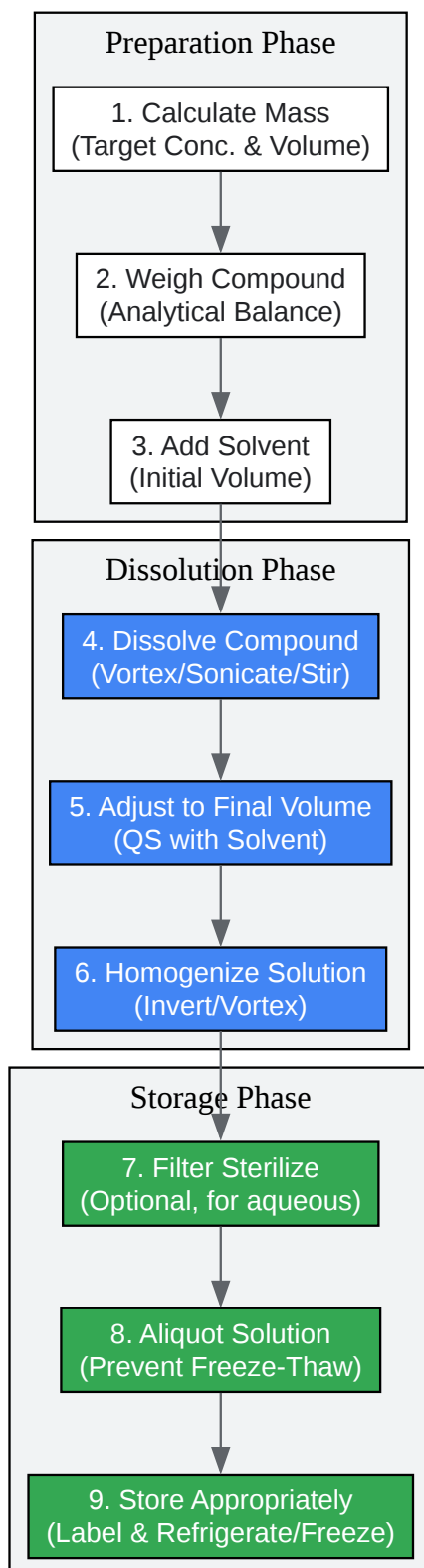
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Wash hands thoroughly after handling.[2]
- Disposal: Dispose of the chemical and its solutions in accordance with local, state, and federal regulations.

Experimental Protocols

The following protocols detail the preparation of stock solutions in aqueous and organic solvents. The choice of solvent depends on the requirements of the specific application.

Workflow for Stock Solution Preparation

The general workflow for preparing a stock solution involves calculating the required mass of the compound, dissolving it in a specified volume of solvent, ensuring complete dissolution, and storing it under appropriate conditions.



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Caption: Workflow for preparing a chemical stock solution.

Protocol 1: Preparation of 100 mM Aqueous Stock Solution

This protocol is suitable for applications where an aqueous solution is required.

Materials:

- **Methyl 1-aminocyclopropanecarboxylate** hydrochloride (CAS: 72784-42-0)
- Nuclease-free water (or appropriate buffer, e.g., PBS)
- 50 mL conical tube or volumetric flask
- Analytical balance
- Spatula
- Magnetic stirrer and stir bar (optional)
- 0.22 µm syringe filter (for sterilization)

Procedure:

- Calculation: To prepare 10 mL of a 100 mM stock solution, calculate the required mass:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 151.59 \text{ g/mol} = 0.1516 \text{ g (or 151.6 mg)}$
- Weighing: Accurately weigh 151.6 mg of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride using an analytical balance and transfer it to a 50 mL conical tube or a 10 mL volumetric flask.
- Dissolution: Add approximately 8 mL of nuclease-free water to the container.
- Mixing: Cap the container and mix thoroughly by vortexing or using a magnetic stirrer until the powder is completely dissolved. Gentle warming (up to 40°C) can be used to aid dissolution if necessary.[8]

- **Final Volume Adjustment:** Once fully dissolved, add nuclease-free water to bring the final volume to 10 mL.
- **Sterilization (Optional):** For sterile applications, pass the solution through a 0.22 μm syringe filter into a sterile container.[\[9\]](#)[\[10\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, and preparation date. Store at -20°C for long-term storage or $2-8^{\circ}\text{C}$ for short-term use.[\[11\]](#)

Protocol 2: Preparation of 100 mM Methanol Stock Solution

This protocol is for applications requiring an organic solvent, which may enhance compound stability or be necessary for specific experimental designs.

Materials:

- **Methyl 1-aminocyclopropanecarboxylate** hydrochloride (CAS: 72784-42-0)
- Anhydrous methanol (ACS grade or higher)
- 10 mL volumetric flask or glass vial with a PTFE-lined cap
- Analytical balance
- Spatula
- Vortex mixer or sonicator

Procedure:

- **Calculation:** As in Protocol 1, 151.6 mg is required for 10 mL of a 100 mM solution.
- **Weighing:** Weigh 151.6 mg of the compound and transfer it to a 10 mL volumetric flask or a suitable glass vial.
- **Dissolution:** Add approximately 8 mL of anhydrous methanol.

- **Mixing:** Cap the container securely and vortex or sonicate until the solid is completely dissolved. Methanol is volatile and flammable; perform this step in a fume hood.
- **Final Volume Adjustment:** Add methanol to bring the final volume to 10 mL.
- **Storage:** Aliquot into sterile glass vials with PTFE-lined caps to prevent solvent evaporation and contamination. Label each aliquot clearly. Store at -20°C. Due to the use of an organic solvent, filter sterilization is generally not required.^[9]

Suggested Stock Concentrations

The optimal concentration for a stock solution depends on the solubility of the compound and the final working concentration required for the experiment. It is common practice to prepare stock solutions at concentrations of 10x to 1000x the final working concentration.^[11]

Solvent	Suggested Stock Concentration Range	Storage Conditions	Notes
Water / Buffer	10 mM - 200 mM	-20°C (long-term), 2-8°C (short-term)	Filter-sterilize for biological applications. Aliquoting is highly recommended.
Methanol	10 mM - 200 mM	-20°C	Use glass containers with appropriate caps. Ensure compatibility with downstream assays.

Storage and Stability

Proper storage is critical to maintain the integrity of the stock solution.

- **Temperature:** For long-term storage, -20°C is recommended for both aqueous and methanol-based stocks.^{[2][7][11]} Refrigeration at 2-8°C is suitable for short-term storage of aqueous solutions (up to a few weeks).^[11]

- Light: While not explicitly stated for this compound, it is good practice to store stock solutions, especially those of amino acid derivatives, in amber vials or protected from light to prevent potential photodegradation.[11]
- Hygroscopicity: The solid compound can be hygroscopic.[3] Store it in a desiccator and handle it quickly to minimize moisture absorption.
- Stability: Concentrated stock solutions are generally more stable than dilute working solutions.[11] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[9][11] Discard any solution that shows signs of precipitation or microbial growth.

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References

- 1. Methyl 1-aminocyclopropanecarboxylate hydrochloride|Cas# 72784-42-0 [glpbio.cn]
- 2. Methyl 1-aminocyclopropanecarboxylate hydrochloride price,buy Methyl 1-aminocyclopropanecarboxylate hydrochloride - chemicalbook [m.chemicalbook.com]
- 3. Methyl 1-Aminocyclopropanecarboxylate Hydrochloride | 72784-42-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. usbio.net [usbio.net]
- 5. Methyl 1-aminocyclopropane-1-carboxylate hydrochloride | C5H10ClNO2 | CID 12760695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. 72784-43-1|Methyl 1-aminocyclopropanecarboxylate|BLD Pharm [bldpharm.com]
- 8. csstc.org [csstc.org]
- 9. ProtocolsAntibioticStockSolutions < Lab < TWiki [barricklab.org]
- 10. Stock Solution [mmbio.byu.edu]
- 11. phytotechlab.com [phytotechlab.com]

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